

Application Notes and Protocols for Penicillin in Bacterial Cell Culture Media

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Compound of Interest

Compound Name: Penicillin X Sodium Salt

Cat. No.: B15352664

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These application notes provide a comprehensive overview of the use of penicillin, specifically focusing on Penicillin G Sodium Salt as a representative narrow-spectrum penicillin, in bacterial cell culture media. Due to the limited availability of specific data for **Penicillin X Sodium Salt** (p-Hydroxybenzylpenicillin sodium salt), the information and protocols detailed below are based on the well-established characteristics of Penicillin G Sodium Salt. It is anticipated that **Penicillin X Sodium Salt** will exhibit a similar mechanism of action and application, though optimal concentrations may vary.

Introduction

Penicillins are a class of β -lactam antibiotics that are widely used in cell culture to prevent or eliminate bacterial contamination. They are primarily effective against Gram-positive bacteria. The mechanism of action involves the inhibition of peptidoglycan synthesis, a critical component of the bacterial cell wall. This leads to the weakening of the cell wall and subsequent cell lysis.^{[1][2][3]}

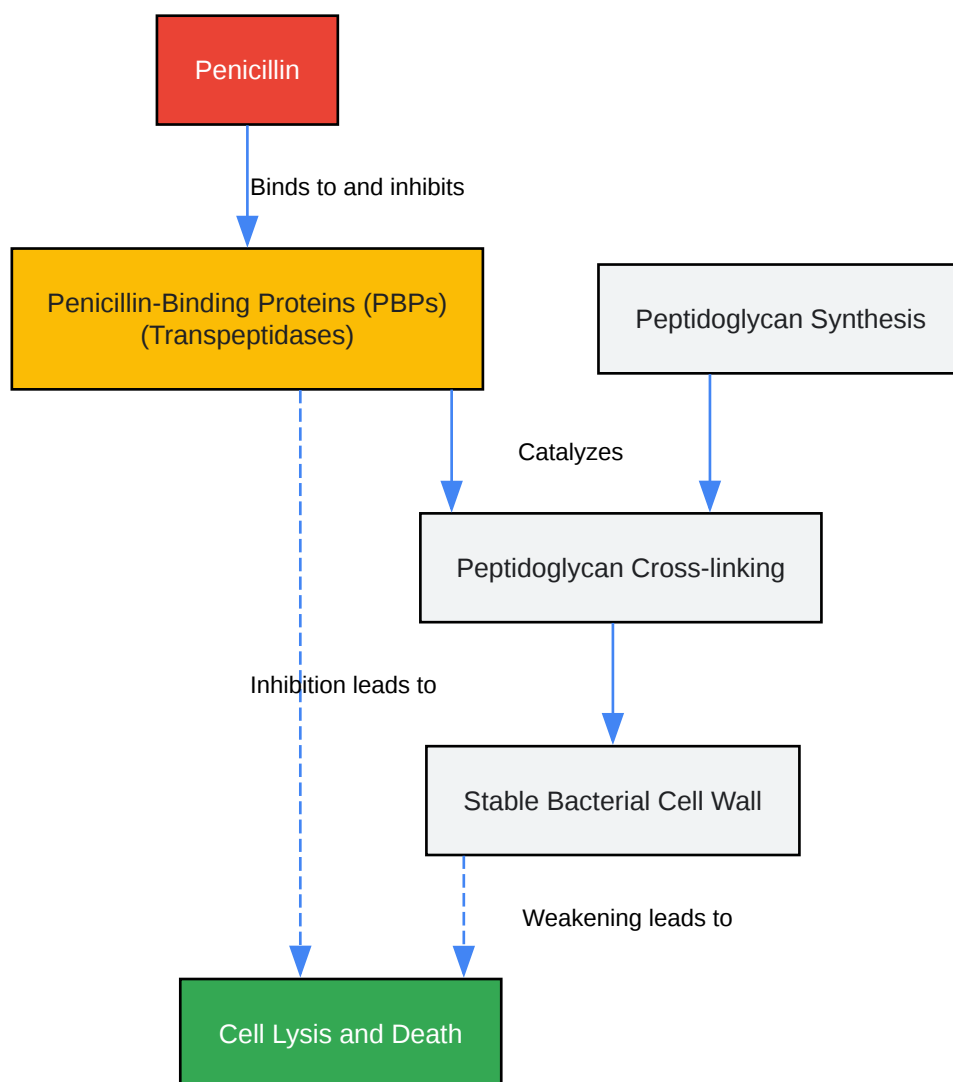
Chemical Properties of Penicillin G Sodium Salt:

Property	Value
Molecular Formula	C ₁₆ H ₁₇ N ₂ NaO ₄ S[4]
Molecular Weight	356.37 g/mol [4]
Appearance	White to off-white crystalline powder[1][4]
Solubility	Soluble in water (100 mg/mL)[3][5][6]
Storage	Store at 2-8°C[3]

Mechanism of Action

Penicillin's bactericidal activity stems from its ability to interfere with the final step of peptidoglycan synthesis in the bacterial cell wall.

- Target: Penicillin-Binding Proteins (PBPs), which are bacterial enzymes (transpeptidases, carboxypeptidases) responsible for cross-linking the peptidoglycan chains.[1][2][5]
- Action: The β -lactam ring of penicillin covalently binds to the active site of PBPs, inactivating them.[1][2]
- Result: Inhibition of peptidoglycan cross-linking weakens the cell wall, making the bacterium susceptible to osmotic lysis and death.[1][2][3]



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Caption: Mechanism of action of Penicillin.

Applications in Bacterial Cell Culture

Penicillin is primarily used in cell culture as a selective agent to inhibit the growth of contaminating Gram-positive bacteria. It is often used in combination with other antibiotics, such as streptomycin, to provide a broader spectrum of antimicrobial activity.

Recommended Working Concentrations:

Application	Typical Working Concentration (Penicillin G)
General Bacterial Contamination Control	100 units/mL (approximately 60 µg/mL)
Selective Media for Gram-Negative Bacteria	50-100 units/mL

Note: One unit of Penicillin G sodium is defined as 0.600 micrograms.^[2] The optimal concentration should be determined empirically for each specific application and bacterial strain.

Stability in Culture Media:

Aqueous solutions of Penicillin G Sodium Salt are stable for approximately 3 days at 37°C and for up to one week when stored at 2-8°C.^{[3][5][6]} For longer-term storage, it is recommended to store aliquots of the stock solution at -20°C.^{[3][5][6]}

Experimental Protocols

Preparation of Penicillin Stock Solution

Materials:

- Penicillin G Sodium Salt powder
- Sterile distilled water or phosphate-buffered saline (PBS)
- Sterile conical tubes
- Sterile 0.22 µm syringe filter

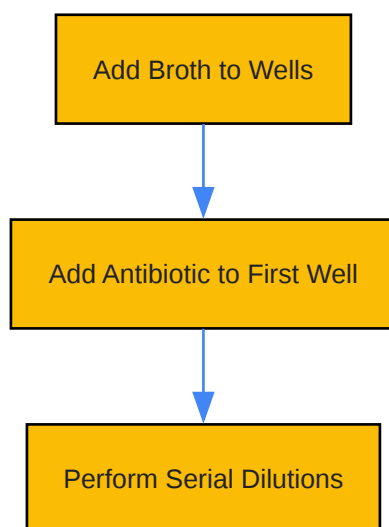
Protocol:

- Aseptically weigh the desired amount of Penicillin G Sodium Salt powder.
- Dissolve the powder in a small volume of sterile distilled water or PBS to create a concentrated stock solution (e.g., 10,000 units/mL or 100 mg/mL).
- Gently swirl the tube until the powder is completely dissolved.

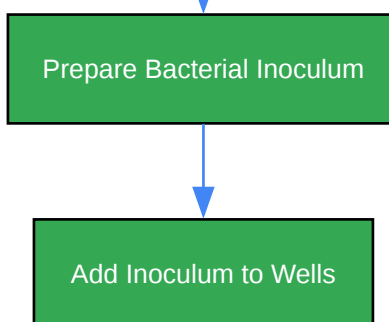
- Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile tube.
- Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Label the aliquots with the name of the antibiotic, concentration, and date of preparation.
- Store the aliquots at -20°C for long-term storage or at $2-8^{\circ}\text{C}$ for short-term use (up to one week).[\[3\]](#)[\[5\]](#)[\[6\]](#)



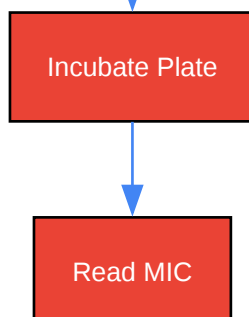
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Inoculation



Incubation & Reading



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References

- 1. rpicorp.com [rpicorp.com]
- 2. Penicillin - Wikipedia [en.wikipedia.org]
- 3. Penicillin G powder, BioReagent, cell culture mammalian 69-57-8 [sigmaaldrich.com]
- 4. Penicillin G Sodium | C₁₆H₁₇N₂NaO₄S | CID 23668834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. biofargo.com [biofargo.com]
- 6. Penicillin G main 1650units/mg 69-57-8 [sigmaaldrich.com]
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